

Diethyl-d10-amine hydrochloride in LC-MS/MS analysis

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Compound of Interest

Compound Name: Diethyl-d10-amine hydrochloride

CAS No.: 285132-87-8

Cat. No.: B1591366

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An Application Guide to the Use of **Diethyl-d10-amine Hydrochloride** in Quantitative LC-MS/MS Analysis

Abstract

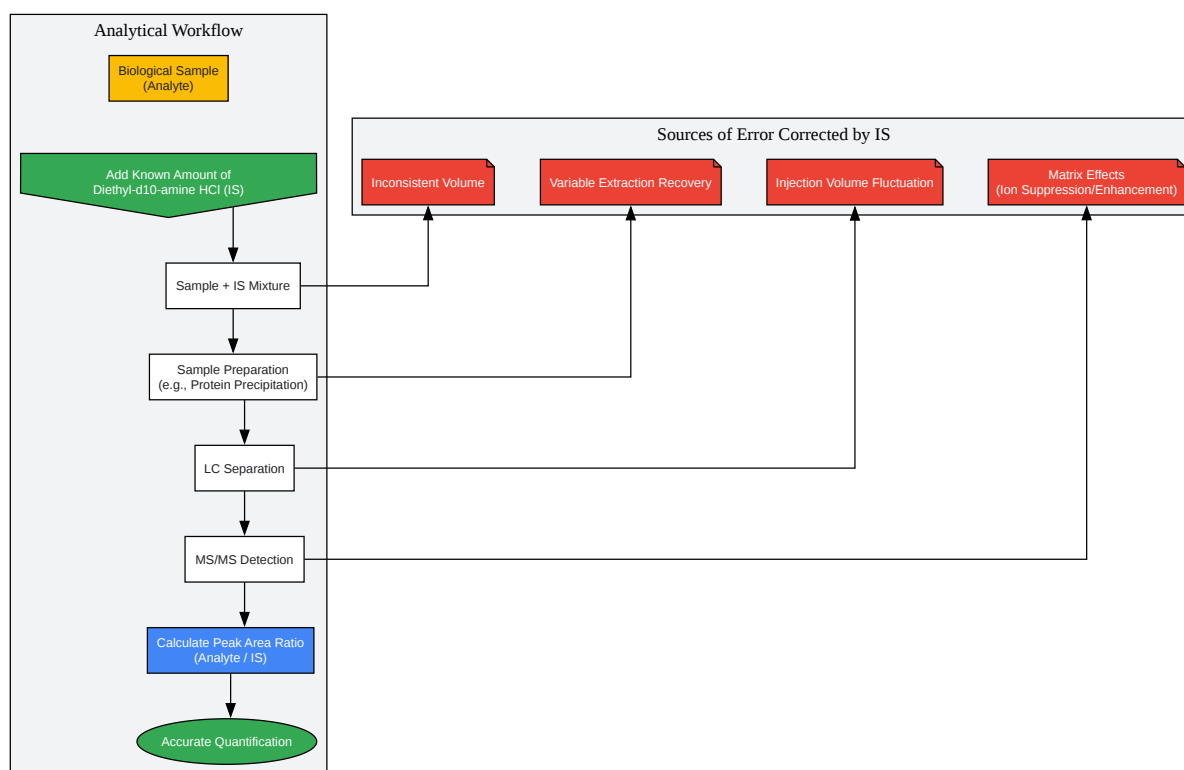
This technical note provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **Diethyl-d10-amine hydrochloride** as a stable isotope-labeled internal standard (SIL-IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis. We will explore the fundamental principles of isotope dilution mass spectrometry (IDMS), detail a complete protocol for the quantification of a model secondary amine analyte in human plasma, and outline rigorous method validation according to regulatory standards. The causality behind experimental choices, troubleshooting, and data interpretation are discussed to ensure scientific integrity and robust, reproducible results.

The Foundational Principle: Isotope Dilution Mass Spectrometry

Quantitative analysis using LC-MS/MS is susceptible to several sources of variability, including sample loss during preparation, matrix effects (ion suppression or enhancement), and fluctuations in instrument response.[1][2][3] The "gold standard" for mitigating these issues is the use of a SIL-IS.[4] A SIL-IS is a form of the target analyte where one or more atoms have been replaced with a heavy stable isotope, in this case, hydrogen (^1H) with deuterium (^2H or D).

Diethyl-d10-amine hydrochloride is an ideal internal standard because it is chemically and physically almost identical to its non-deuterated counterpart.[1][2] It co-elutes during chromatography and experiences the same behavior during extraction and ionization.[5] However, due to its increased mass (a +10 Da shift), it is easily distinguished by the mass spectrometer.[6] By adding a known concentration of the SIL-IS to every sample, standard, and quality control (QC) at the very beginning of the workflow, the ratio of the analyte's signal to the internal standard's signal is used for quantification. This ratio remains constant even if sample is lost or matrix effects occur, leading to highly accurate and precise measurements.[1][7][8]

The principle of how a SIL-IS corrects for analytical variability is illustrated below.



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Caption: The Role of a Stable Isotope-Labeled Internal Standard (SIL-IS).

Physicochemical Properties

A thorough understanding of the internal standard's properties is crucial for its effective use.

Property	Value	Source
Chemical Name	Diethyl-d10-amine hydrochloride	[6]
Synonyms	N-(ethyl-d5)-Ethan-d5-amine hydrochloride	[9]
CAS Number	285132-87-8	[6][10]
Molecular Formula	(C ₂ D ₅) ₂ NH · HCl	[6][10]
Molecular Weight	119.66 g/mol	[6][9]
Form	Solid	[6]
Melting Point	227-230 °C	[6][11]
Isotopic Purity	≥98 atom % D	[6]
Mass Shift vs. Analyte	+10 Da	[6]

Application Protocol: Quantification of "Analyte-X" in Human Plasma

This section details a complete, step-by-step protocol for the quantification of a hypothetical secondary amine, "Analyte-X," in human plasma using **Diethyl-d10-amine hydrochloride** as the internal standard.

Materials and Reagents

- Analytes and Standards: Analyte-X reference standard (≥99% purity), **Diethyl-d10-amine hydrochloride** (≥98% isotopic purity).
- Solvents: Acetonitrile (ACN) and Methanol (MeOH) (LC-MS grade), Formic Acid (FA) (LC-MS grade), Deionized Water (18.2 MΩ·cm).

- Biological Matrix: Pooled human plasma (K₂EDTA as anticoagulant), free of interfering substances.
- Consumables: 1.5 mL polypropylene microcentrifuge tubes, analytical balance, volumetric flasks, pipettes, and appropriate filter vials for LC autosamplers.

Preparation of Solutions

- Analyte-X Stock (1.0 mg/mL): Accurately weigh ~10 mg of Analyte-X and dissolve in 10.0 mL of MeOH.
- IS Stock (1.0 mg/mL): Accurately weigh ~10 mg of Diethyl-d₁₀-amine HCl and dissolve in 10.0 mL of MeOH.
- Working Solutions: Prepare serial dilutions of the Analyte-X stock solution in 50:50 ACN:Water to create working solutions for calibration standards and quality controls.
- IS Spiking Solution (100 ng/mL): Dilute the IS stock solution in ACN. This solution will be used as the protein precipitation solvent. Causality: Using the IS in the precipitation solvent ensures it is added consistently and early in the process to account for subsequent variability.

Preparation of Calibration Standards and Quality Controls

Prepare calibration curve (CC) standards and quality control (QC) samples by spiking the appropriate Analyte-X working solutions into blank human plasma (typically 5-10% of the final volume to minimize matrix disruption).

Sample Type	Concentration Range (Exemplar)
Calibration Standards	0.5 - 500 ng/mL
LLOQ QC	0.5 ng/mL
Low QC	1.5 ng/mL
Mid QC	75 ng/mL
High QC	400 ng/mL

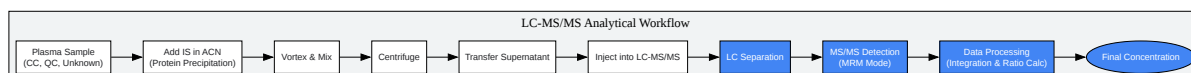
Sample Preparation: Protein Precipitation

Protein precipitation is a simple and effective method for cleaning up plasma samples.

- Aliquot 50 μ L of each sample (blank, CC, QC, or unknown) into a 1.5 mL microcentrifuge tube.
- Add 150 μ L of the IS Spiking Solution (100 ng/mL in ACN) to each tube.
- Vortex vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer 100 μ L of the supernatant to a clean autosampler vial.
- Inject 5 μ L into the LC-MS/MS system.

LC-MS/MS Workflow and Conditions

The following diagram illustrates the complete analytical workflow.



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Caption: General workflow for sample analysis by LC-MS/MS.

LC Conditions:

- System: UPLC/UHPLC System
- Column: C18, 2.1 x 50 mm, 1.8 μ m
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Gradient:
 - 0.0 - 0.5 min: 5% B
 - 0.5 - 2.5 min: 5% to 95% B
 - 2.5 - 3.0 min: 95% B
 - 3.0 - 3.1 min: 95% to 5% B
 - 3.1 - 4.0 min: 5% B (Re-equilibration)

Causality: A gradient elution is used to effectively separate the analyte from matrix components and ensure a sharp peak shape, improving sensitivity. Formic acid is added to the mobile phase to promote protonation of the amine analytes, which is essential for efficient positive mode electrospray ionization (ESI+).^[12]

MS/MS Conditions:

- System: Triple Quadrupole Mass Spectrometer

- Ionization Mode: Electrospray Ionization (ESI), Positive
- MRM Transitions (Hypothetical):
 - Analyte-X: Q1: 250.2 -> Q3: 180.1 (Quantifier), Q1: 250.2 -> Q3: 152.1 (Qualifier)
 - Diethyl-d10-amine (IS): Q1: 84.2 -> Q3: 60.2 (Quantifier)
- Key Parameters:
 - Ion Spray Voltage: +5500 V
 - Source Temperature: 550 °C
 - Collision Gas: Nitrogen
 - Curtain Gas: 35 psi
 - Ion Source Gas 1: 50 psi
 - Ion Source Gas 2: 55 psi

Method Validation

A bioanalytical method must be rigorously validated to ensure its reliability for its intended purpose.^[13] Validation is performed according to guidelines from regulatory bodies such as the U.S. Food and Drug Administration (FDA).^{[14][15]} Key parameters include:

- Selectivity: The ability to differentiate and quantify the analyte in the presence of other components in the sample. Assessed by analyzing blank matrix from multiple sources.
- Linearity and Range: The relationship between concentration and instrument response should be linear over the defined range. A calibration curve is generated using a weighted ($1/x^2$) linear regression.
- Accuracy and Precision: Assessed by analyzing replicate QC samples (n=6) at multiple concentration levels on different days.

- **Stability:** The chemical stability of the analyte in the biological matrix under various storage and processing conditions (e.g., freeze-thaw, bench-top, long-term storage).

Exemplar Acceptance Criteria (based on FDA Guidance[13][16]):

Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.99
Accuracy	Mean concentration should be within $\pm 15\%$ of the nominal value ($\pm 20\%$ for LLOQ).
Precision (RSD%)	Relative Standard Deviation should be $\leq 15\%$ ($\leq 20\%$ for LLOQ).
Stability	Mean concentration of stability samples should be within $\pm 15\%$ of the nominal concentration of freshly prepared samples.

Exemplar Validation Data Summary:

QC Level (ng/mL)	N	Mean Conc. (ng/mL)	Accuracy (% Bias)	Precision (% RSD)
0.5 (LLOQ)	6	0.54	+8.0%	11.2%
1.5 (Low)	6	1.45	-3.3%	7.5%
75 (Mid)	6	78.1	+4.1%	4.2%
400 (High)	6	392.8	-1.8%	3.1%

Troubleshooting

Issue	Potential Cause	Suggested Solution
Poor Peak Shape (Tailing)	Secondary interactions of the amine with residual silanols on the column.	Use a column with end-capping or a hybrid particle technology. Ensure mobile phase pH is appropriate for the analyte. [12]
Low IS Signal	IS degradation, incorrect preparation, or severe ion suppression.	Prepare fresh IS solutions. Check MS/MS parameters. Evaluate matrix effects by post-column infusion.
High Variability (%RSD)	Inconsistent sample preparation, instrument instability.	Ensure consistent pipetting and vortexing. Check for leaks in the LC system. Verify autosampler precision.
Interference Peaks	Contamination from solvents or tubes, endogenous matrix components.	Use high-purity solvents. Screen multiple lots of blank matrix. Optimize chromatography to improve separation.

Conclusion

Diethyl-d10-amine hydrochloride is a highly effective stable isotope-labeled internal standard for the quantitative LC-MS/MS analysis of analogous amine-containing compounds. Its use, grounded in the principle of isotope dilution, is fundamental to developing robust, accurate, and precise bioanalytical methods. By compensating for inevitable process variability, it ensures the generation of high-quality, reliable data essential for research and regulated drug development.

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